

physical and chemical properties of 3-Chloro-1,2-benzisothiazole

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Compound of Interest

Compound Name: 3-Chloro-1,2-benzisothiazole

Cat. No.: B019369

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An In-depth Technical Guide to 3-Chloro-1,2-benzisothiazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **3-Chloro-1,2-benzisothiazole**, a key intermediate in pharmaceutical synthesis. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and organic synthesis.

Physical and Chemical Properties

3-Chloro-1,2-benzisothiazole is a white to light yellow crystalline solid.^[1] It is sparingly soluble in water but soluble in organic solvents such as chloroform, dichloromethane, and ethyl acetate.^{[1][2]}

Physical Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₄ ClNS	[2]
Molar Mass	169.63 g/mol	[2]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	38-39 °C	
Boiling Point	80-86 °C at 0.75 mmHg	
Density	1.435 ± 0.06 g/cm ³ (Predicted)	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate	[2]

Chemical Properties

Property	Value	Reference
CAS Number	7716-66-7	[3]
pKa	1.05 ± 0.50 (Predicted)	
Flash Point	80-86 °C at 0.75 mmHg	
Hazard Symbols	Xi (Irritant)	
Risk Codes	36/37/38 (Irritating to eyes, respiratory system and skin)	
Safety Description	S26, S36/37/39, S37	

Spectral Data

While detailed spectral analyses with peak-by-peak assignments are not readily available in the public domain, mass spectrometry data provides key information for the identification of **3-Chloro-1,2-benzisothiazole**.

Mass Spectrometry

The mass spectrum of **3-Chloro-1,2-benzisothiazole** shows a molecular ion peak (M^+) at m/z 169, corresponding to the molecular weight of the compound with the ^{35}Cl isotope. An additional peak is observed at m/z 171, which corresponds to the $M+2$ ion due to the presence of the ^{37}Cl isotope in its natural abundance.^[3] The base peak is at m/z 169, with other significant fragments observed at m/z 171 and 134.^[3]

Experimental Protocols

Synthesis of 3-Chloro-1,2-benzisothiazole

A common method for the synthesis of **3-Chloro-1,2-benzisothiazole** involves the chlorination of 1,2-benzisothiazol-3-one.^[4]

Materials:

- 1,2-benzisothiazol-3-one (0.5 mol, 75.6 g)
- N,N-dimethylformamide (DMF) (0.75 mol, 54.8 g)
- Chlorobenzene (100.0 g)
- Thionyl chloride (SOCl_2) (0.6 mol, 71.4 g)

Procedure:

- To a 1 L four-necked round-bottomed flask equipped with a mechanical stirrer, a thermometer, and a reflux condenser, add 1,2-benzisothiazol-3-one, DMF, and chlorobenzene.^[4]
- Begin stirring and maintain the temperature of the reaction system between 70 °C and 80 °C.^[4]
- Slowly add thionyl chloride dropwise over a period of 1 hour.^[4]
- After the addition is complete, maintain the reaction mixture at the same temperature and continue stirring for 8 hours.^[4]

- Upon completion of the reaction, concentrate the liquid reaction mixture under reduced pressure to remove the solvent and any unreacted thionyl chloride.[4]
- The resulting crude product is then subjected to vacuum distillation at 128 °C and 0.93 kPa to yield the target product, **3-chloro-1,2-benzisothiazole**. This method typically results in a 90% yield.[4]

Reaction with Nucleophiles: Synthesis of 3-(1-Piperazinyl)-1,2-benzisothiazole

3-Chloro-1,2-benzisothiazole readily undergoes nucleophilic substitution reactions. A key example is its reaction with piperazine to form 3-(1-Piperazinyl)-1,2-benzisothiazole, a crucial intermediate in the synthesis of the antipsychotic drug Ziprasidone.[2]

Materials:

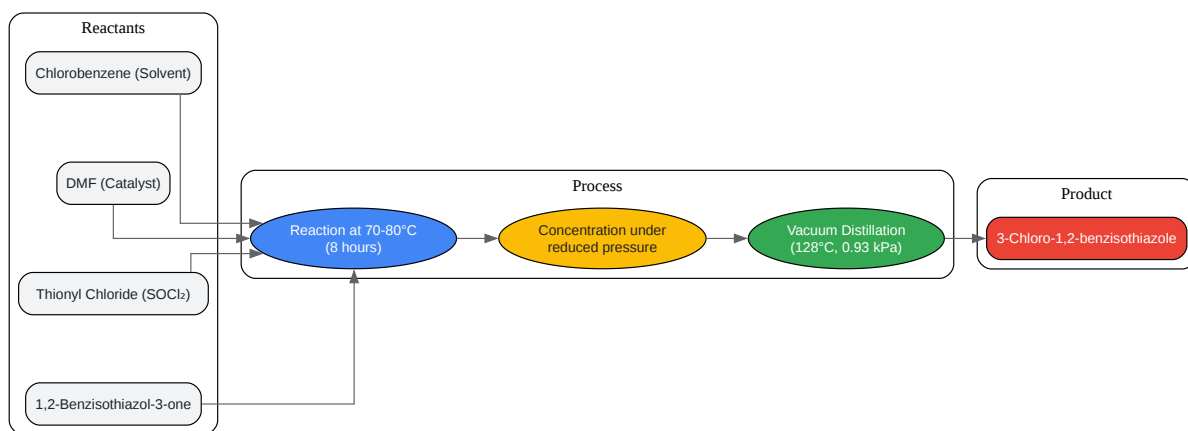
- **3-Chloro-1,2-benzisothiazole** (1 mmol)
- Piperazine (1.2 mmol)
- Ethanol

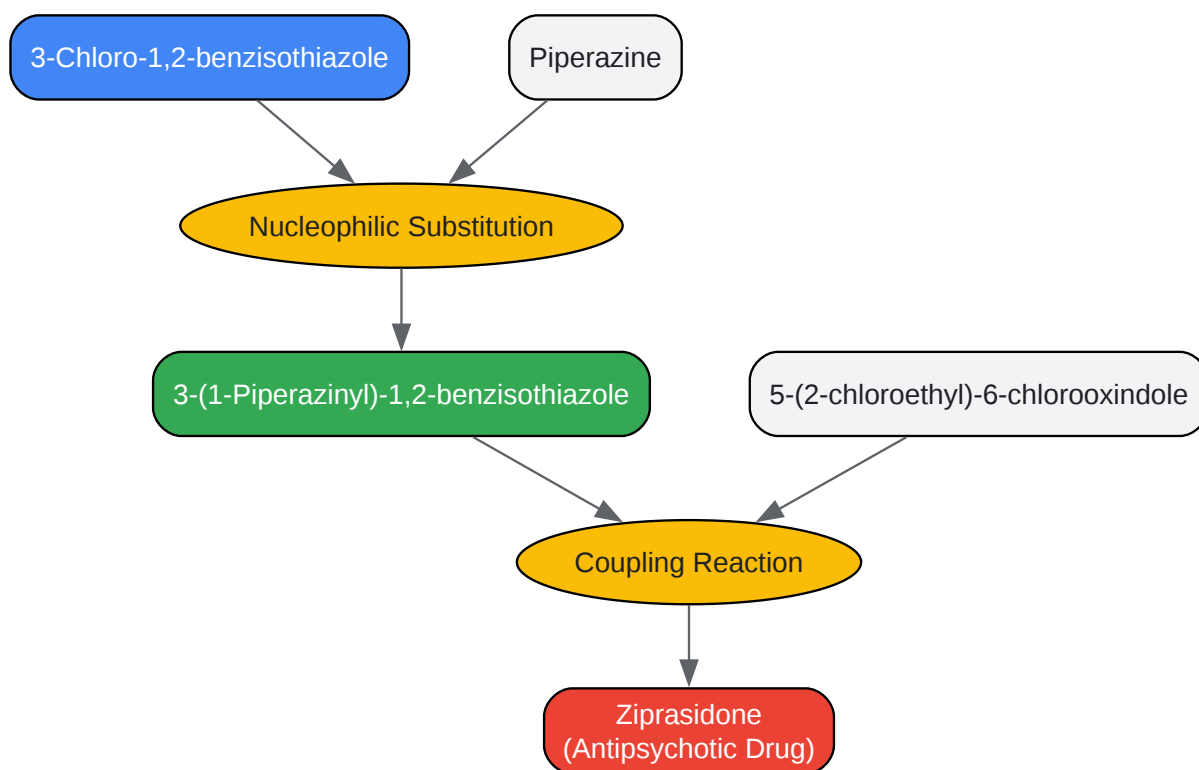
Procedure:

- Combine **3-Chloro-1,2-benzisothiazole** and piperazine in ethanol.[2]
- Heat the reaction mixture at 80 °C for 36 hours.[2]
- After the reaction is complete, concentrate the mixture.[2]
- Dissolve the residue in ethyl acetate and wash with water.[2]
- Dry the ethyl acetate layer with sodium sulfate (Na_2SO_4) and concentrate to obtain 3-(piperazin-1-yl)benzo[d]isothiazole.[2]

Visualizations

Synthesis of 3-Chloro-1,2-benzisothiazole





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References

- 1. US6111105A - Processes and intermediates for preparing 3-(1-piperazinyl)-1,2-benzisothiazole - Google Patents [patents.google.com]
- 2. 3-(1-Piperazinyl)-1,2-benzisothiazole synthesis - chemicalbook [chemicalbook.com]
- 3. 3-Chloro-1,2-benzisothiazole | C7H4ClNS | CID 598190 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Chloro-1,2-benzisothiazole synthesis - chemicalbook [chemicalbook.com]

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